

# Ethylhexyl Triazone (CAS No. 88122-99-0): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Ethylhexyl triazone

Cat. No.: B056116

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## Abstract

**Ethylhexyl Triazone**, with the CAS registry number 88122-99-0, is a highly effective and photostable organic ultraviolet (UV) B filter.<sup>[1][2]</sup> Its large molecular weight and oil-soluble nature make it a preferred ingredient in a wide array of sun care and cosmetic formulations designed to protect the skin from the deleterious effects of solar radiation.<sup>[1][3][4]</sup> This technical guide provides an in-depth overview of the core physicochemical properties, safety profile, and analytical methodologies pertaining to **Ethylhexyl Triazone**. Detailed experimental protocols for key characterization and safety assessment studies are presented, alongside visualizations of its mechanism of action and analytical workflows to support research and development activities.

## Physicochemical Properties

**Ethylhexyl Triazone** is a white to light yellow powder, characterized by its high lipophilicity and excellent photostability.<sup>[1][5]</sup> These attributes are crucial for its function in cosmetic formulations, ensuring long-lasting and effective UV protection.<sup>[2]</sup>

## Table 1: Physicochemical Data of Ethylhexyl Triazone

Property	Value	Reference
CAS Number	88122-99-0	[1]
EINECS Number	402-070-1	[6][7][8]
INCI Name	Ethylhexyl Triazone	[8]
Synonyms	Octyl triazone, Uvinul T 150	[3][4]
Molecular Formula	C <sub>48</sub> H <sub>66</sub> N <sub>6</sub> O <sub>6</sub>	[1][3][9]
Molecular Weight	823.07 g/mol	[6][9][10]
Appearance	White or light yellow powder	[5]
Melting Point	128-132 °C	[5][6]
Boiling Point	869.5 ± 75.0 °C (Predicted)	[9][10]
Density	1.129 ± 0.06 g/cm <sup>3</sup> (Predicted)	[9][10]
Water Solubility	Insoluble (5-7 µg/L at 25°C)	[5][9][10]
UV Absorption (λ <sub>max</sub> )	~314 nm (in ethanol/methanol)	[1][9][10]

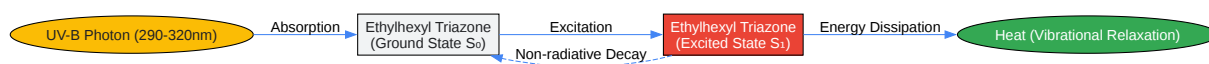
**Table 2: Solubility of Ethylhexyl Triazone in Cosmetic Solvents**

Solvent	Solubility (% w/w at 20°C)	Reference
Isopropyl C12-15 Pareth-9 Carboxylate	26.0	[6]
Ethylhexyl Methoxycinnamate	13.0-14.0	[6]
Cocoglycerides	9.0-10.0	[6]
DMSO	30 mg/mL	[10][11]

## Mechanism of Action: UV-B Absorption

As a chemical sunscreen agent, **Ethylhexyl Triazone** functions by absorbing high-energy UV-B radiation and converting it into a less harmful, lower-energy form, primarily heat.[12] This

process involves the excitation of electrons within the molecule to higher energy states upon photon absorption. The triazine core of the molecule is fundamental to this UV-absorbing capability.[1] The absorbed energy is then rapidly dissipated through non-radiative pathways, such as internal conversion and vibrational relaxation, returning the molecule to its ground state without undergoing significant degradation.[7][12][13] This efficient energy dissipation contributes to its high photostability.



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Caption: Photophysical mechanism of UV-B absorption by **Ethylhexyl Triazone**.

## Experimental Protocols

### Quantification by High-Performance Liquid Chromatography (HPLC)

This protocol is based on the principles outlined in the European Standard EN 16344:2013 for the analysis of UV filters in cosmetic products.[14][15][16][17][18]

Objective: To quantify the concentration of **Ethylhexyl Triazone** in a cosmetic formulation.

Principle: Reversed-phase HPLC with UV detection is used for the separation and quantification of **Ethylhexyl Triazone**. [15][18]

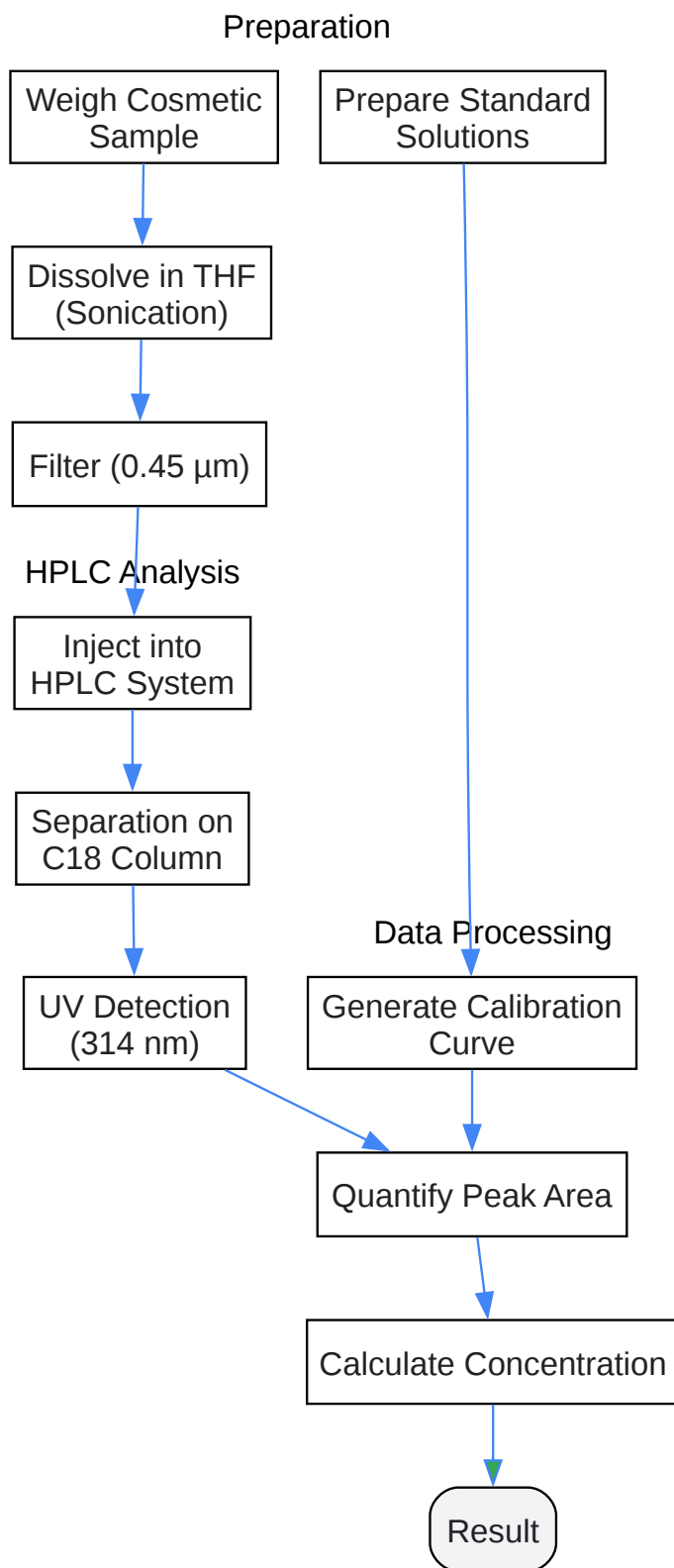
Materials:

- HPLC system with a UV/DAD detector
- Reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size)
- **Ethylhexyl Triazone** reference standard
- Methanol (HPLC grade)

- Water (HPLC grade)
- Tetrahydrofuran (THF, for extraction)
- Sample cosmetic product

Procedure:

- **Standard Solution Preparation:** Accurately weigh a known amount of **Ethylhexyl Triazone** reference standard and dissolve it in THF to prepare a stock solution. Prepare a series of calibration standards by diluting the stock solution with the mobile phase.
- **Sample Preparation:** Accurately weigh a known amount of the cosmetic product into a volumetric flask. Add THF to dissolve the sample and extract the **Ethylhexyl Triazone**. Use sonication if necessary to ensure complete dissolution. Dilute to the mark with THF and mix thoroughly. Filter the solution through a 0.45  $\mu\text{m}$  syringe filter into an HPLC vial.
- **Chromatographic Conditions:**
  - **Mobile Phase:** Methanol/Water gradient (e.g., starting with 80:20 v/v and increasing the methanol proportion).
  - **Flow Rate:** 1.0 mL/min.
  - **Column Temperature:** 30 °C.
  - **Detection Wavelength:** 314 nm.
  - **Injection Volume:** 20  $\mu\text{L}$ .
- **Analysis:** Inject the standard solutions to generate a calibration curve. Inject the prepared sample solution.
- **Calculation:** Identify the **Ethylhexyl Triazone** peak in the sample chromatogram by comparing its retention time with that of the standard. Calculate the concentration in the sample using the calibration curve.



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Caption: Workflow for the quantification of **Ethylhexyl Triazone** by HPLC.

## Safety Assessment Protocols

The following protocols are based on the OECD Guidelines for the Testing of Chemicals.

Objective: To determine the acute oral toxicity (LD50) of **Ethylhexyl Triazone**.

Principle: The substance is administered orally by gavage in graduated doses to several groups of experimental animals, one dose per group. Observations of effects and mortality are made.[\[10\]](#)

Procedure:

- Animal Selection: Use healthy, young adult rats (preferred species), all of the same sex (females should be nulliparous and non-pregnant).[\[10\]](#)
- Housing: House animals in a controlled environment (22 ± 3°C, 30-70% humidity, 12h light/dark cycle).[\[10\]](#)
- Preparation: Fast animals overnight before dosing.[\[10\]](#)
- Dose Administration: Administer the test substance in a single dose by gavage. Use at least 5 rodents per dose level.[\[10\]](#)
- Observation: Observe animals for at least 14 days.[\[10\]](#) Record signs of toxicity, time of onset, duration, and mortality.[\[10\]](#)
- Pathology: Conduct a gross necropsy of all animals at the end of the study.[\[10\]](#)

Objective: To determine the adverse effects of a single dermal application of **Ethylhexyl Triazone**.

Principle: The test substance is applied to the skin of experimental animals in a single dose. Effects and mortality are observed.[\[3\]](#)[\[9\]](#)[\[19\]](#)[\[20\]](#)

Procedure:

- Animal Selection: Use healthy young adult rats, rabbits, or guinea pigs.[\[9\]](#)

- Preparation: The day before the test, remove fur from the dorsal area of the trunk of the test animals (at least 10% of the body surface area).[\[3\]](#)[\[9\]](#)
- Dose Application: Apply the test substance uniformly over the prepared area. Cover the application site with a porous gauze dressing and non-irritating tape. The exposure period is 24 hours.[\[19\]](#)
- Dose Level: Use at least 5 animals per dose group. A limit test may be performed at 2000 mg/kg body weight.[\[19\]](#)
- Observation: Observe animals for at least 14 days, recording any signs of toxicity, skin irritation, and mortality.[\[3\]](#)[\[19\]](#)
- Pathology: Perform a gross necropsy on all animals at the conclusion of the test.[\[19\]](#)

Objective: To assess the potential for **Ethylhexyl Triazone** to penetrate the skin.

Principle: The test substance is applied to the surface of an excised skin sample mounted in a diffusion cell, which separates a donor and a receptor chamber. The amount of substance that permeates the skin into the receptor fluid is measured over time.[\[4\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)

Procedure:

- Skin Preparation: Use viable human or animal skin. Mount the skin sample in a Franz diffusion cell with the stratum corneum facing the donor chamber.[\[4\]](#)[\[21\]](#)
- Cell Setup: Maintain the skin surface temperature at  $32 \pm 1^{\circ}\text{C}$ . The receptor fluid (e.g., phosphate-buffered saline) should be stirred continuously.[\[21\]](#)
- Dose Application: Apply the test substance (in a relevant formulation) to the skin surface in the donor chamber. The application should mimic typical exposure conditions.[\[22\]](#)
- Sampling: Collect samples from the receptor fluid at predetermined time points over a 24-hour period.[\[22\]](#)
- Analysis: Analyze the receptor fluid samples using a validated analytical method (e.g., HPLC) to quantify the amount of permeated **Ethylhexyl Triazone**.

- **Mass Balance:** At the end of the experiment, determine the distribution of the substance in the different compartments (skin surface wash, epidermis, dermis, and receptor fluid) to perform a mass balance analysis.[\[21\]](#)

## Safety and Regulatory Information

**Ethylhexyl Triazone** has a favorable safety profile, largely attributed to its high molecular weight, which limits skin penetration.[\[24\]](#)

**Table 3: Toxicological Data for Ethylhexyl Triazone**

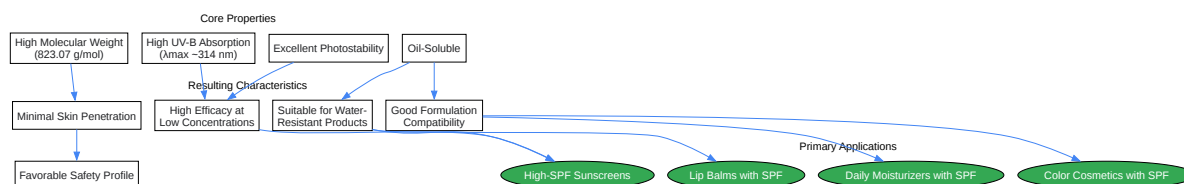
Test	Species	Route	Result	Reference
Acute Oral Toxicity (LD50)	Rat	Oral	> 5000 mg/kg	<a href="#">[24]</a>
Acute Dermal Toxicity (LD50)	Rabbit/Rat	Dermal	> 2000 mg/kg	<a href="#">[24]</a>
Skin Irritation	Rabbit	Dermal	Non-irritant	<a href="#">[24]</a>
Eye Irritation	Rabbit	Ocular	Non-irritant	<a href="#">[24]</a>
Skin Sensitization	Guinea Pig	Dermal	Non-sensitizing	<a href="#">[24]</a>
Skin Penetration	In vitro	Dermal	Minimal	<a href="#">[24]</a>

Regulatory Status: **Ethylhexyl Triazone** is approved for use as a UV filter in cosmetic products in the European Union at a maximum concentration of 5%.[\[3\]](#)[\[13\]](#)

## Conclusion

**Ethylhexyl Triazone** (CAS 88122-99-0) is a robust and highly effective UV-B filter with a well-documented safety profile. Its excellent photostability and oil solubility make it a versatile ingredient for high-SPF sun care formulations.[\[1\]](#)[\[7\]](#) The standardized analytical and safety testing protocols detailed in this guide provide a framework for researchers and formulators to effectively characterize and utilize this important cosmetic ingredient in the development of safe and efficacious sun protection products.





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Caption: Logical relationships between properties and applications of **Ethylhexyl Triazone**.

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